

Stability and Storage of (Chloromethyl)cyclohexane: A Technical Guide

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Compound of Interest

Compound Name: (Chloromethyl)cyclohexane

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **(chloromethyl)cyclohexane**. Understanding these parameters is critical for ensuring the integrity of the compound in research, development, and manufacturing processes. This document outlines the known stability profile, potential degradation pathways, and detailed protocols for stability assessment.

Chemical and Physical Properties

(Chloromethyl)cyclohexane is a halogenated hydrocarbon featuring a cyclohexane ring substituted with a chloromethyl group. This structure dictates its reactivity and stability.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ Cl	[1] [2] [3]
Molecular Weight	132.63 g/mol	[1] [2] [3]
Boiling Point	~160–170 °C	[4]
Density	~1.0 g/cm ³	[4]
Appearance	Colorless liquid	-
Solubility	Soluble in organic solvents like chloroform and ethyl acetate.	[2]

Stability Profile

(Chloromethyl)cyclohexane is considered chemically stable under standard ambient conditions (room temperature). However, its stability is influenced by temperature, light, and the presence of incompatible materials. The C-Cl bond in **(chloromethyl)cyclohexane** is less reactive in nucleophilic substitutions compared to its bromo-analog, suggesting greater thermal stability.^[4]

Thermal Stability

Elevated temperatures can induce degradation. While specific quantitative data for **(chloromethyl)cyclohexane** is not readily available in public literature, studies on the thermal decomposition of the related compound, cyclohexane, show that C-C bond fission is a primary degradation pathway at high temperatures. It is anticipated that **(chloromethyl)cyclohexane** would exhibit similar ring decomposition at elevated temperatures, in addition to potential reactions involving the chloromethyl group.

Photostability

Exposure to light, particularly UV radiation, can lead to the degradation of chlorinated alkanes. ^{[5][6][7]} The primary mechanism often involves the formation of free radicals, which can initiate chain reactions leading to a variety of degradation products. For **(chloromethyl)cyclohexane**, this could involve cleavage of the C-Cl bond or reactions involving the cyclohexane ring. To mitigate photolytic degradation, the compound should be stored in amber-colored containers or protected from light.

Hydrolytic Stability

In the presence of water, **(chloromethyl)cyclohexane** can undergo hydrolysis. This nucleophilic substitution reaction would likely result in the formation of cyclohexylmethanol and hydrochloric acid. The rate of hydrolysis is expected to be dependent on temperature and pH.

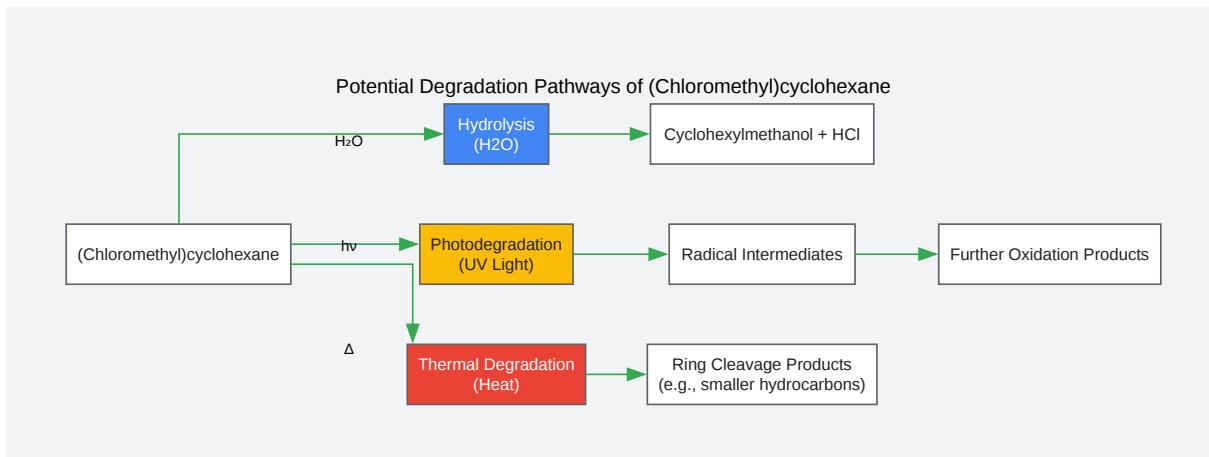
Recommended Storage Conditions

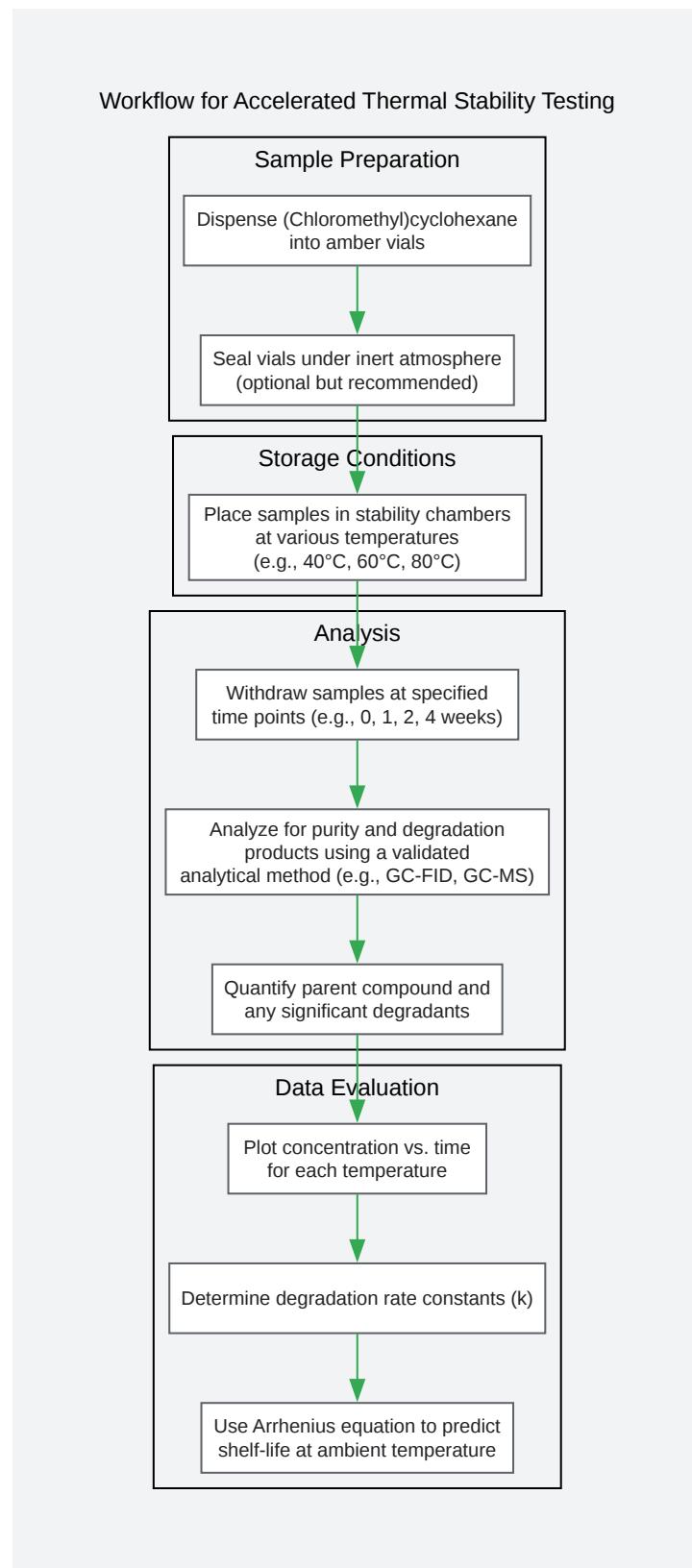
To ensure the long-term stability and purity of **(chloromethyl)cyclohexane**, the following storage conditions are recommended:

Parameter	Recommendation
Temperature	Store in a cool, dry place. Avoid exposure to high temperatures.
Light	Store in amber-colored, tightly sealed containers to protect from light.
Atmosphere	For extended storage, consider storing under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidative degradation.
Container Material	Use chemically resistant containers. Glass is generally suitable. Material compatibility should be confirmed for plastic containers.
Incompatible Materials	Store away from strong oxidizing agents, strong acids, and strong bases.

Potential Degradation Pathways

The degradation of **(chloromethyl)cyclohexane** can proceed through several pathways, depending on the environmental stressors.



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